

Initial Toxicity Screening of Dodecyl Diphenyl Phosphate: A Technical Guide

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Compound of Interest

Compound Name: *Phosphoric acid, dodecyl diphenyl ester*

CAS No.: 27460-02-2

Cat. No.: B1266123

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct toxicological data for dodecyl diphenyl phosphate is limited in publicly available literature. This guide summarizes the initial toxicity profile by leveraging data from structurally similar compounds, primarily isodecyl diphenyl phosphate (IDDP) and the common metabolite, diphenyl phosphate (DPhP), to infer potential toxicological endpoints. All data presented should be interpreted with this consideration.

Executive Summary

Dodecyl diphenyl phosphate belongs to the broader class of organophosphate esters, which are widely used as flame retardants and plasticizers. Due to the scarcity of direct toxicity data, this document provides an initial toxicological assessment based on available information for surrogate molecules, isodecyl diphenyl phosphate (IDDP) and diphenyl phosphate (DPhP). The primary toxicological concerns identified through these surrogates include potential effects on the liver, developmental toxicity, and endocrine disruption. This guide provides a summary of key quantitative data, detailed experimental protocols from pertinent studies, and visual

representations of experimental workflows and potential signaling pathways to aid in further investigation and risk assessment.

Quantitative Toxicity Data

The following tables summarize the quantitative toxicity data available for surrogate compounds, providing a preliminary understanding of the potential toxicological profile of dodecyl diphenyl phosphate.

Table 1: In Vivo Mammalian Toxicity Data for Isodecyl Diphenyl Phosphate (IDDP)

Endpoint	Species	Route	Value	Study Reference
Benchmark Dose (BMD) - Serum Cholinesterase Activity	Male Sprague Dawley Rat	Gavage	< 66 mg/kg bw/day	--INVALID-LINK-- [1]
No Observed Adverse Effect Level (NOAEL) - Body Weight	Male Sprague Dawley Rat	Gavage	1,054 mg/kg bw/day	--INVALID-LINK-- [1]
Lowest Observed Adverse Effect Level (LOAEL) - Serum Cholinesterase Activity	Male Sprague Dawley Rat	Gavage	66 mg/kg bw/day	--INVALID-LINK-- [1]

Table 2: In Vivo Aquatic Toxicity Data for Diphenyl Phosphate (DPhP)

Endpoint	Species	Exposure Duration	Value	Study Reference
LC50	Zebrafish (Danio rerio) Embryo	96 hours	49.98 ± 7.06 mg/L	--INVALID-LINK-- [2]
Lowest Observed Effect Concentration (LOEC) - Growth Inhibition (Male)	Zebrafish (Danio rerio)	120 days	35.6 µg/L	--INVALID-LINK-- [3]
No Observed Effect Concentration (NOEC) - Growth (Female)	Zebrafish (Danio rerio)	120 days	35.6 µg/L	--INVALID-LINK-- [3]

Table 3: In Vitro Toxicity Data for Diphenyl Phosphate (DPhP)

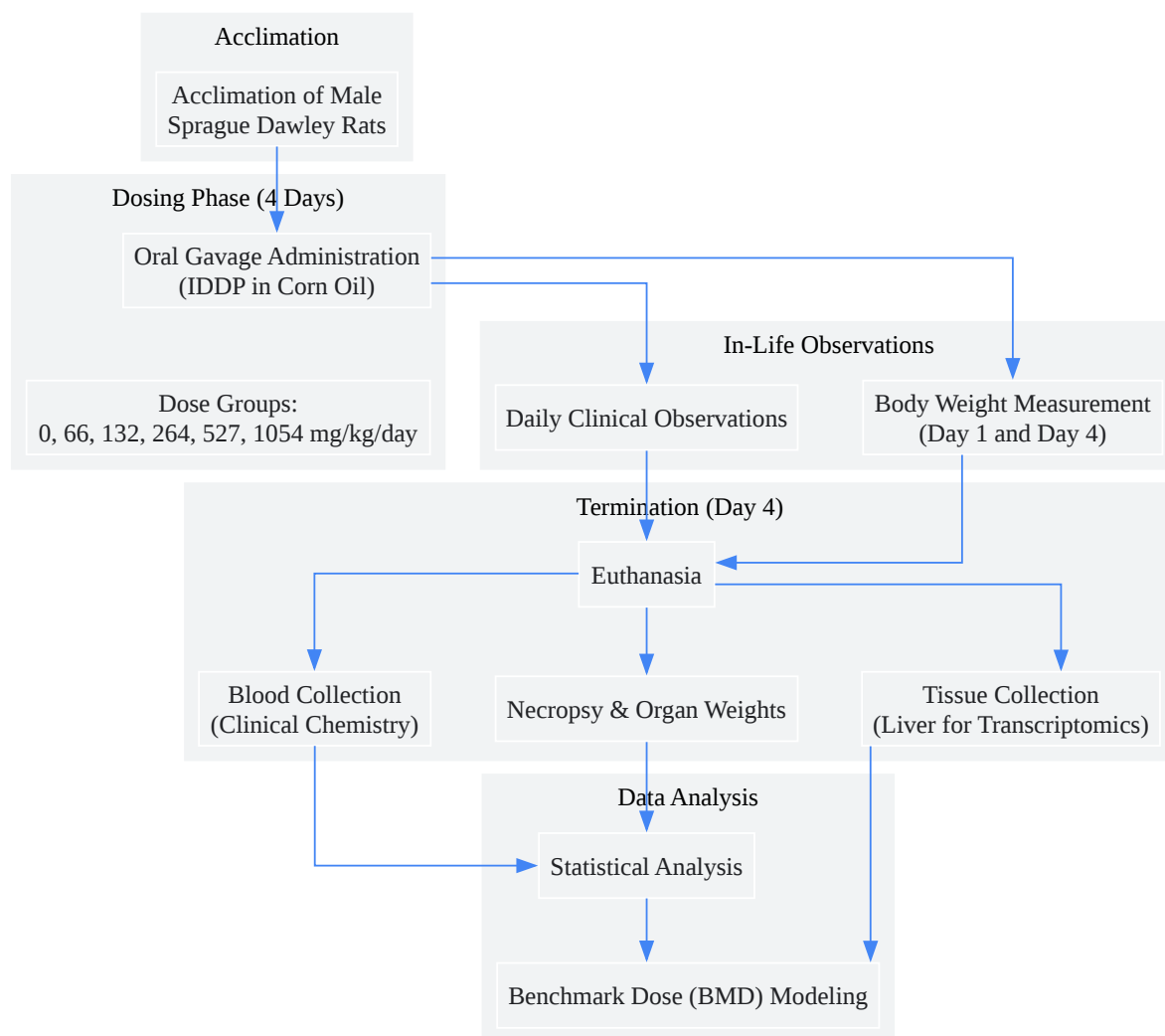
Endpoint	Cell Line/System	Concentration	Effect	Study Reference
Cytotoxicity	Chicken Embryonic Hepatocytes	Up to 1000 µM (250 mg/L)	No significant effect	--INVALID-LINK-- [2]
Transcriptional Alterations	Chicken Embryonic Hepatocytes	Not specified	Altered more transcripts than parent compound TPhP	--INVALID-LINK-- [2]

Experimental Protocols

Detailed methodologies for key experiments cited in this guide are provided below to facilitate study replication and data comparison.

In Vivo Repeat Dose Oral Toxicity Study in Rodents (Based on NIEHS IDDP Study)

- Test System: Male Sprague Dawley (Hsd:Sprague Dawley® SD®) rats.[\[1\]](#)
- Administration: Oral gavage for 4 consecutive days.[\[1\]](#)
- Dose Levels: 0, 66, 132, 264, 527, and 1,054 mg/kg body weight/day.[\[1\]](#)
- Vehicle: Corn oil.
- Observations:
 - Clinical observations were recorded daily.
 - Body weights were measured at the start and end of the study.[\[1\]](#)
- Terminal Procedures (Day 4):
 - Animals were euthanized.
 - Blood was collected for clinical chemistry analysis, including serum cholinesterase activity.[\[1\]](#)
 - Liver tissue was collected for gene expression analysis (transcriptomics).[\[1\]](#)
 - Necropsy was performed, and organ weights (liver, kidneys, etc.) were recorded.
- Data Analysis:
 - Statistical analysis was used to compare dosed groups to the control group for body and organ weights, and clinical chemistry parameters.
 - Benchmark dose (BMD) modeling was conducted for apical toxicological endpoints and transcriptional changes.[\[1\]](#)

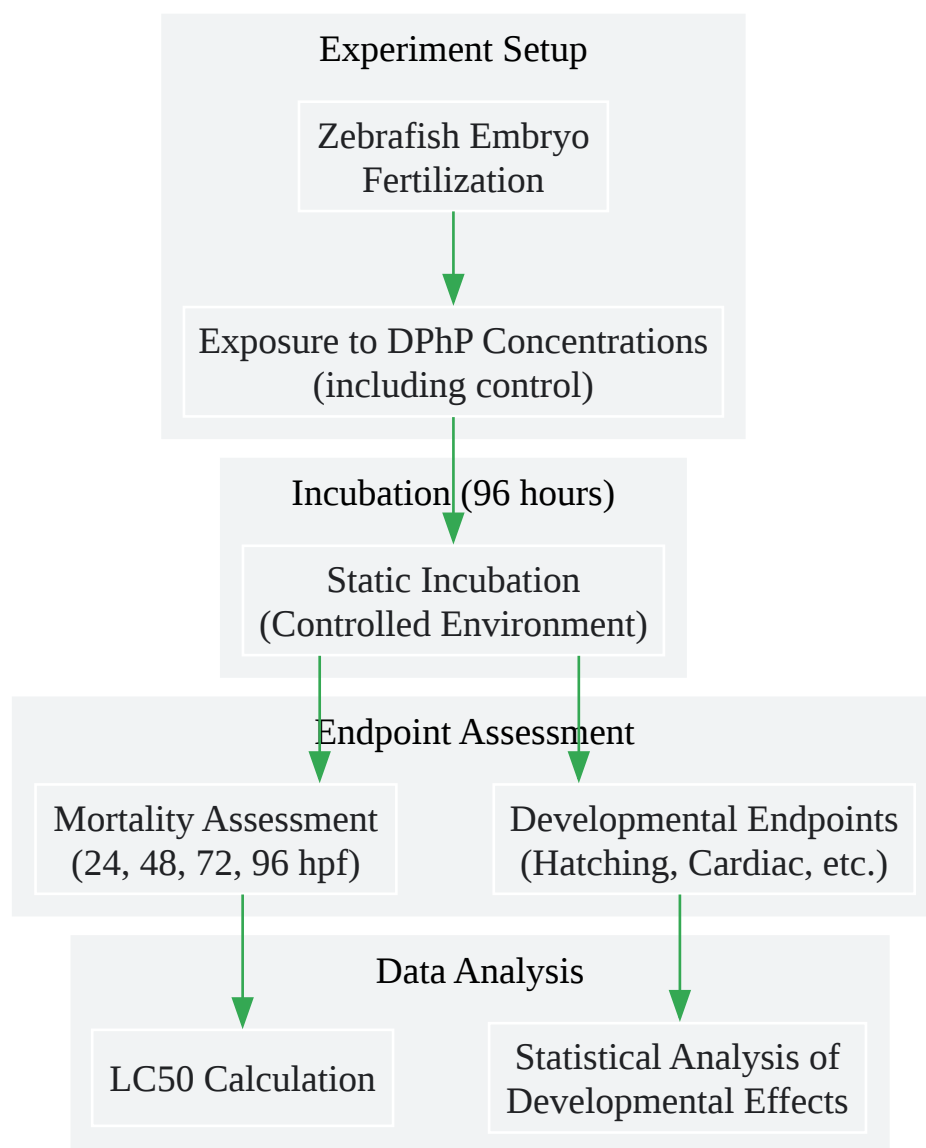


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Figure 1: Experimental Workflow for In Vivo Repeat Dose Oral Toxicity Study.

Zebrafish Embryo Acute Toxicity Test (Based on DPhP Studies)

- Test System: Zebrafish (*Danio rerio*) embryos.
- Exposure Period: 96 hours post-fertilization (hpf).
- Test Concentrations: A range of DPhP concentrations, including a negative control (system water). For developmental toxicity, concentrations up to 1000 μM were used.[\[4\]](#)
- Exposure Conditions:
 - Static exposure in petri dishes.[\[4\]](#)
 - Controlled temperature and light-dark cycle.
- Observations:
 - Mortality was assessed at 24, 48, 72, and 96 hpf to determine the LC50.
 - Developmental endpoints were evaluated, including hatching rate, survival, body length, and cardiac parameters such as the distance between the sinus venosus and bulbus arteriosis (SV-BA).[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Data Analysis:
 - The LC50 was calculated using appropriate statistical methods (e.g., probit analysis).
 - Developmental endpoint data were analyzed for significant differences between control and treated groups.



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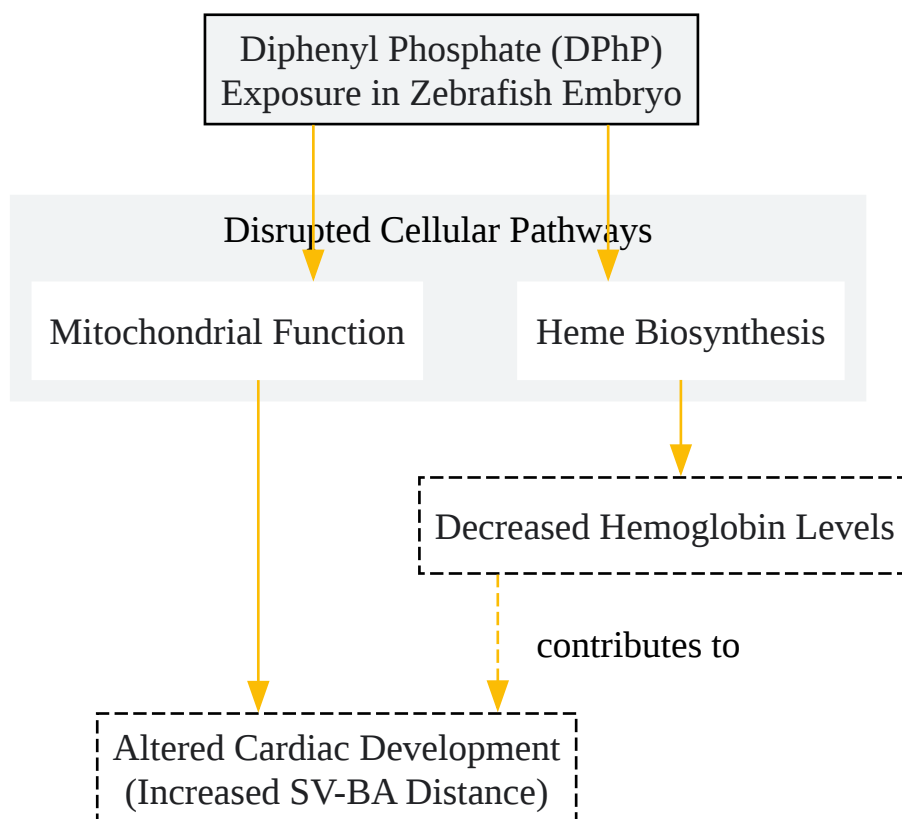
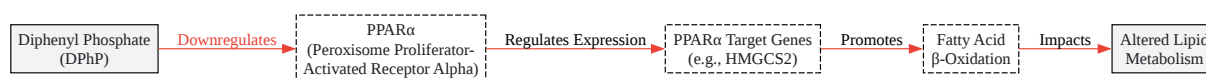
Figure 2: Workflow for Zebrafish Embryo Acute Toxicity Test.

Potential Signaling Pathways and Mechanisms of Toxicity

Based on studies with DPhP, the following signaling pathways and mechanisms may be relevant to the toxicity of dodecyl diphenyl phosphate.

Disruption of Lipid Metabolism via PPAR α

Studies in mice have shown that chronic exposure to DPhP can lead to a reduction in fatty acid catabolic processes.[8][9][10] This is associated with the downregulation of genes regulated by the peroxisome proliferator-activated receptor alpha (PPAR α), a key regulator of lipid metabolism in the liver.[8][9][10]



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